

Physicochemical Properties of Nitrophenyl-Substituted Azetidines: A Technical Guide

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Compound of Interest

Compound Name: 1-BOC-3-(4-nitrophenoxyethyl)azetidine
CAS No.: 1355248-07-5
Cat. No.: B572138

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Introduction

Azetidines, four-membered saturated nitrogen-containing heterocycles, represent a valuable scaffold in medicinal chemistry and materials science.[1] The inherent ring strain, estimated at approximately 25.4 kcal/mol, endows them with a unique reactivity profile, making them more stable than their three-membered aziridine counterparts, yet reactive enough for diverse chemical transformations.[2][3] The introduction of a nitrophenyl substituent to the azetidine core profoundly modulates its electronic and steric properties, offering a powerful tool for fine-tuning molecular characteristics for specific applications, particularly in drug development.[1]

The nitro group is a strong electron-withdrawing group, which can significantly influence the azetidine's pKa, lipophilicity, and metabolic stability. Furthermore, the planar phenyl ring introduces steric bulk and potential for π - π stacking interactions, while the nitro group itself can act as a hydrogen bond acceptor. This guide provides an in-depth exploration of the synthesis, structural characterization, and key physicochemical properties of nitrophenyl-substituted azetidines, offering field-proven insights for researchers and drug development professionals.

Synthesis and Structural Elucidation

The construction and verification of the nitrophenyl-substituted azetidine scaffold are the foundational steps for any subsequent physicochemical analysis. The choice of synthetic route and the rigor of the characterization directly impact the reliability of all downstream data.

General Synthetic Strategies

The synthesis of substituted azetidines can be challenging due to the ring strain.[1] However, several reliable methods have been established. A common effective approach involves the cyclization of a suitably functionalized acyclic precursor, such as a γ -amino alcohol.

A representative synthetic pathway often begins with the reaction of a nitrophenyl-containing precursor with a molecule that will form the four-membered ring. For instance, the Staudinger synthesis, a [2+2] cycloaddition of an imine and a ketene, is a classic method for forming the azetidin-2-one (β -lactam) core. This can be a precursor to other azetidine derivatives.[5] The reaction typically involves reacting a Schiff base (formed from a nitrobenzaldehyde and an aromatic amine) with an α -chloroacetyl chloride in the presence of a base like triethylamine.[6]

Causality in Synthesis: The success of these cyclization reactions hinges on controlling intramolecular versus intermolecular reactions. The use of high temperatures or specific activating groups (e.g., tosylates on the leaving group) favors the desired intramolecular ring closure. The choice of base is also critical; a non-nucleophilic, sterically hindered base is often preferred to prevent side reactions.

Spectroscopic and Structural Verification

Unambiguous structural confirmation is paramount. A multi-technique approach ensures the highest level of confidence in the synthesized molecule's purity.[7]

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are indispensable for mapping the molecular skeleton.[8]

- ¹H NMR: Expect characteristic signals for the azetidine ring protons, typically in the range of 2.0-4.5 ppm, with coupling patterns that reveal their stereochemistry. The aromatic protons of the nitrophenyl group will appear further downfield (7.0-8.5 ppm), with splitting patterns indicative of the substitution pattern (ortho, meta, para).
- ¹³C NMR: The carbonyl carbon of an azetidin-2-one ring typically appears around 160-175 ppm.[8] The carbons of the azetidine ring itself are found in the aliphatic region (20-70 ppm).
- Infrared (IR) Spectroscopy: IR spectroscopy is excellent for identifying key functional groups. The strong, sharp carbonyl (C=O) stretch of an azetidine ring is a prominent feature, typically observed between 1720-1760 cm⁻¹. [5] The asymmetric and symmetric stretches of the nitro group (NO₂) are a characteristic, appearing around 1500-1560 cm⁻¹ and 1300-1370 cm⁻¹, respectively.
- Mass Spectrometry (MS): MS provides the molecular weight of the compound, confirming the molecular formula.[9] High-resolution mass spectrometry (HRMS) can provide an exact mass, further validating the elemental composition. Fragmentation patterns can also offer structural clues.
- Single-Crystal X-ray Crystallography: This is the gold standard for unambiguous, three-dimensional structural determination in the solid state.[7] It provides precise information on bond lengths, bond angles, and intermolecular interactions, confirming the connectivity and stereochemistry of the molecule. High-quality single crystals suitable for X-ray diffraction is a crucial, though sometimes challenging, step.[10]

Core Physicochemical Properties

The introduction of the nitrophenyl group dramatically influences the physicochemical profile of the azetidine scaffold. Understanding these properties is crucial for predicting a molecule's behavior in biological and material systems.

Lipophilicity (LogP and LogD)

Lipophilicity, the affinity of a molecule for a lipid-like environment, is a critical parameter in drug design, governing absorption, distribution, metabolism, and excretion (ADME).[11][12] It is commonly expressed as the logarithm of the partition coefficient (LogP) between octanol and water.

The nitrophenyl group generally increases the lipophilicity of the azetidine core. However, the overall LogP is a balance of the lipophilic phenyl ring and the polar nitro and azetidine groups.[13] For ionizable compounds like azetidines, the distribution coefficient (LogD) is more physiologically relevant as it considers the partition of both the ionized and non-ionized forms at a specific pH.[12]

Property	Description	Expected Impact of Nitrophenyl Group
LogP	Partition coefficient of the neutral molecule between octanol and water.	Increase due to the phenyl ring, moderated by the polar nitro group.
LogD at pH 7.4	Distribution coefficient at physiological pH, accounting for ionization.	Will be lower than LogP due to protonation of the azetidine nitrogen.[12]

Basicity (pKa)

The azetidine nitrogen is basic, and its pKa value dictates the molecule's ionization state at a given pH. The strong electron-withdrawing nature of the nitro group is expected to significantly decrease the basicity (lower the pKa) of the azetidine nitrogen compared to an unsubstituted or alkyl-substituted azetidine.[15] This occurs through inductive and resonance effects, which pull electron density away from the nitrogen, making its lone pair less available for protonation. The position of the nitro group (ortho, meta, or para) will further fine-tune this effect.

Aqueous Solubility

Aqueous solubility is another key determinant of drug bioavailability. While increased lipophilicity from the nitrophenyl group might suggest lower solubility, this can be counteracted by the molecule's ability to ionize. At a pH below the azetidine's pKa, the protonated, charged form will exhibit significantly higher solubility. The nitro group can also participate in hydrogen bonding with water, potentially improving solubility.

Thermal Stability

Thermal analysis techniques like Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) are used to determine the thermal stability of compounds at different temperatures.[16][17] TGA measures weight loss as a function of temperature, identifying decomposition points, while DSC measures heat flow.

heat flow associated with thermal transitions like melting, crystallization, and decomposition.[18][19] Nitrophenyl-substituted compounds, particularly those with multiple nitro groups, can be energetic materials, and understanding their thermal behavior is crucial for safe handling and formulation.[20]

Computational Insights

In silico methods, particularly Density Functional Theory (DFT), provide a powerful complement to experimental data.[21] DFT calculations can be used to predict and rationalize various physicochemical properties before synthesis, saving time and resources.

Key parameters that can be calculated include:

- **Molecular Electrostatic Potential (MEP):** Visualizes the charge distribution on the molecule's surface, identifying electron-rich (nucleophilic) and electron-poor (electrophilic) regions.
- **Frontier Molecular Orbitals (HOMO/LUMO):** The energies of the Highest Occupied Molecular Orbital (HOMO) and Lowest Unoccupied Molecular Orbital (LUMO) relate to the molecule's reactivity, electronic properties, and optical characteristics.[22]
- **Dipole Moment:** Quantifies the overall polarity of the molecule, which influences its solubility and intermolecular interactions.

DFT is a valuable tool for understanding the electronic structure and reactivity of molecules.[23] These calculations help elucidate how the nitrophenyl group modulates the electronic properties of the azetidine ring.[24]

Experimental Protocols

Reproducibility is the cornerstone of scientific integrity. The following section details standardized protocols for key experiments.

Protocol: Synthesis of a 1-(4-Nitrophenyl)azetidin-2-one Derivative

This protocol describes a general procedure for the Staudinger cycloaddition.

Materials:

- 4-Nitrobenzaldehyde
- Aniline
- Triethylamine (Et₃N), freshly distilled
- Chloroacetyl chloride
- Dichloromethane (DCM), anhydrous
- Sodium sulfate (Na₂SO₄), anhydrous
- Silica gel for column chromatography

Procedure:

- **Schiff Base Formation:** In a round-bottom flask, dissolve 4-nitrobenzaldehyde (1.0 eq) and aniline (1.0 eq) in DCM. Stir at room temperature for 4-6 hours. Monitor the reaction by TLC until the starting aldehyde is consumed. The solvent can be removed under reduced pressure to yield the crude imine, which is used directly in the next step.
- **Cycloaddition:** Dissolve the crude imine in anhydrous DCM and cool the flask to 0 °C in an ice bath.
- Add triethylamine (1.2 eq) to the solution.
- Slowly add a solution of chloroacetyl chloride (1.2 eq) in anhydrous DCM dropwise over 30 minutes, maintaining the temperature at 0 °C.
- After the addition is complete, allow the reaction to warm to room temperature and stir for 12-24 hours.

- Workup: Quench the reaction by adding saturated aqueous sodium bicarbonate solution. Separate the organic layer. Wash the organic layer with water then with brine.
- Dry the organic layer over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure.
- Purification: Purify the crude product by column chromatography on silica gel using a hexane/ethyl acetate gradient to yield the pure azetidin-2-one.
- Characterization: Confirm the structure of the purified product using ^1H NMR, ^{13}C NMR, IR, and HRMS.

Protocol: Determination of LogP (Shake-Flask Method)

Materials:

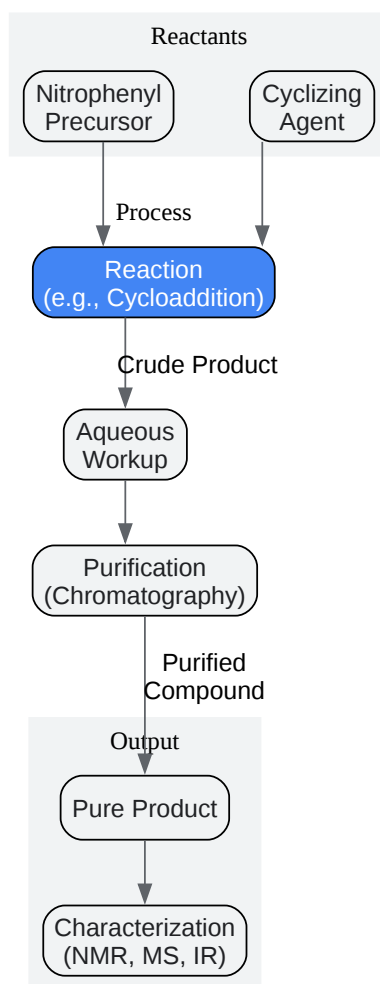
- Synthesized nitrophenyl-substituted azetidine
- n-Octanol, HPLC grade, pre-saturated with water
- Water, HPLC grade, pre-saturated with n-octanol
- Calibrated pH meter
- Centrifuge
- UV-Vis Spectrophotometer or HPLC system

Procedure:

- Preparation: Prepare a stock solution of the test compound in n-octanol (pre-saturated with water) at a known concentration (e.g., 1 mg/mL).
- Partitioning: In a centrifuge tube, combine 5 mL of the n-octanol stock solution with 5 mL of water (pre-saturated with n-octanol).
- Equilibration: Shake the tube vigorously for 1 hour at a constant temperature (e.g., 25 °C) to ensure equilibrium is reached.
- Phase Separation: Centrifuge the mixture at 3000 rpm for 15 minutes to achieve complete separation of the two phases.
- Analysis: Carefully remove a known volume from the aqueous phase. Determine the concentration of the compound in the aqueous phase using an analytical method (e.g., UV-Vis spectroscopy by creating a calibration curve, or HPLC).
- Calculation: The concentration in the octanol phase is determined by mass balance: $C_{\text{octanol}} = (\text{Initial } C_{\text{octanol}} - C_{\text{aqueous}})$.
- Calculate LogP using the formula: $\text{LogP} = \log (C_{\text{octanol}} / C_{\text{aqueous}})$.

Visualizations

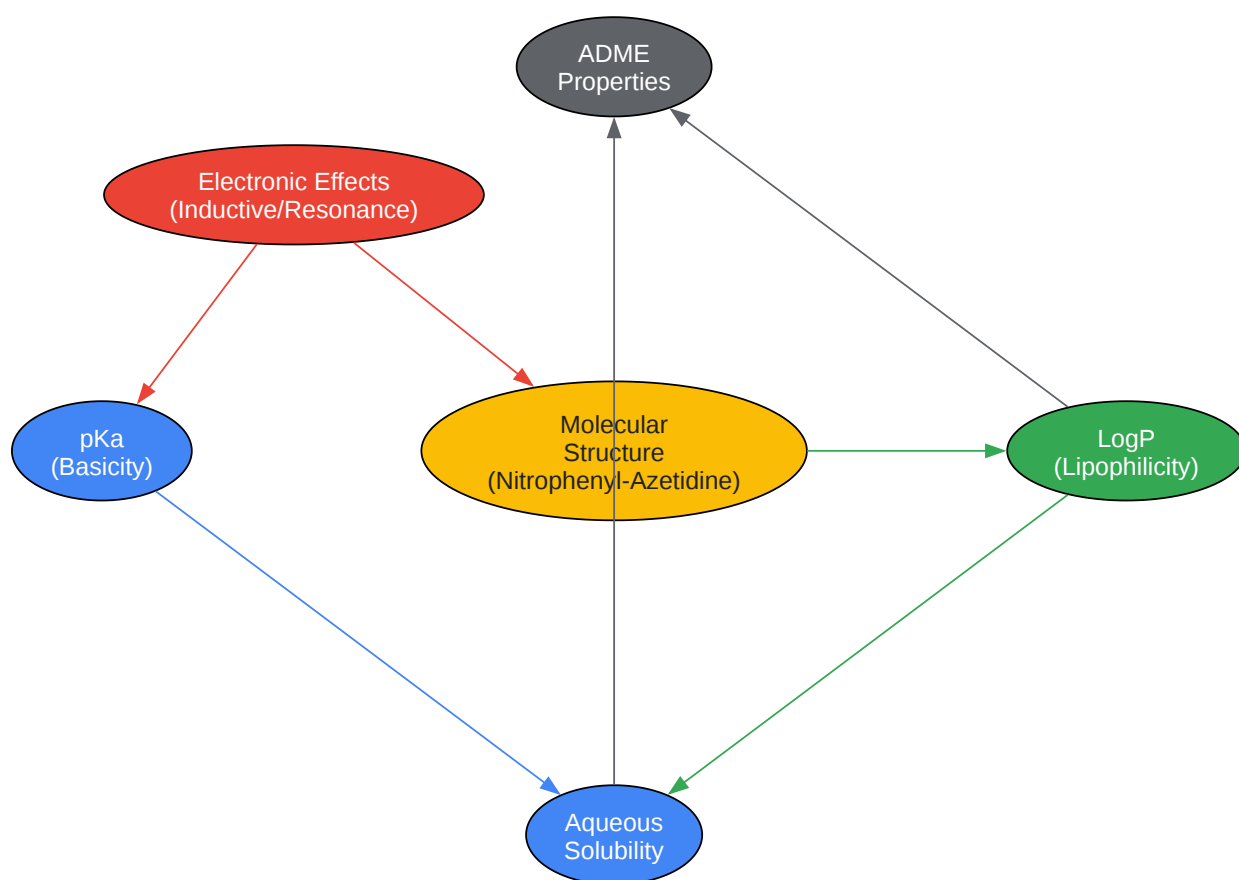
General Synthetic Workflow



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Caption: General workflow for the synthesis and purification of nitrophenyl-substituted azetidines.

Physicochemical Property Inter-relationships



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Caption: Inter-relationship between molecular structure and key physicochemical properties.

Conclusion

Nitrophenyl-substituted azetidines are a fascinating class of compounds with tunable physicochemical properties. The strong electronic influence of the nitrophenyl moiety provides a strategic handle for modulating basicity, lipophilicity, and solubility. A rigorous and multi-faceted approach, combining synthesis, comprehensive spectroscopic characterization, and computational modeling, is essential for accurately defining these properties. The insight protocols provided in this guide serve as a valuable resource for researchers aiming to harness the potential of these scaffolds in drug discovery and science, enabling the rational design of molecules with optimized characteristics for their intended application.

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